

A Comparative Guide to the Sensory Panel Testing of Emollient Esters

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the sensory performance of various emollient esters, supported by experimental data from sensory panel testing. It is designed to assist researchers, scientists, and drug development professionals in selecting the most suitable emollient esters for their cosmetic and pharmaceutical formulations based on desired sensory attributes.

Experimental Protocols

The sensory evaluation of emollient esters is a critical step in formulation development, providing insights into how a product will feel on the skin.^[1] The methodologies for these evaluations are designed to be systematic and reproducible.

1. Panelist Selection and Training: A trained sensory panel is essential for obtaining reliable and consistent data.^[1] Panels typically consist of 10-15 members who are screened for their sensory acuity and ability to discriminate between different tactile sensations. Panelists undergo training to familiarize themselves with the specific sensory attributes to be evaluated and the rating scales used.
2. Product Application and Evaluation: A standardized amount of each emollient ester is applied to a designated area of the skin, typically the volar forearm.^[2] Panelists are instructed to spread the product uniformly over the test site. The evaluation of sensory attributes is

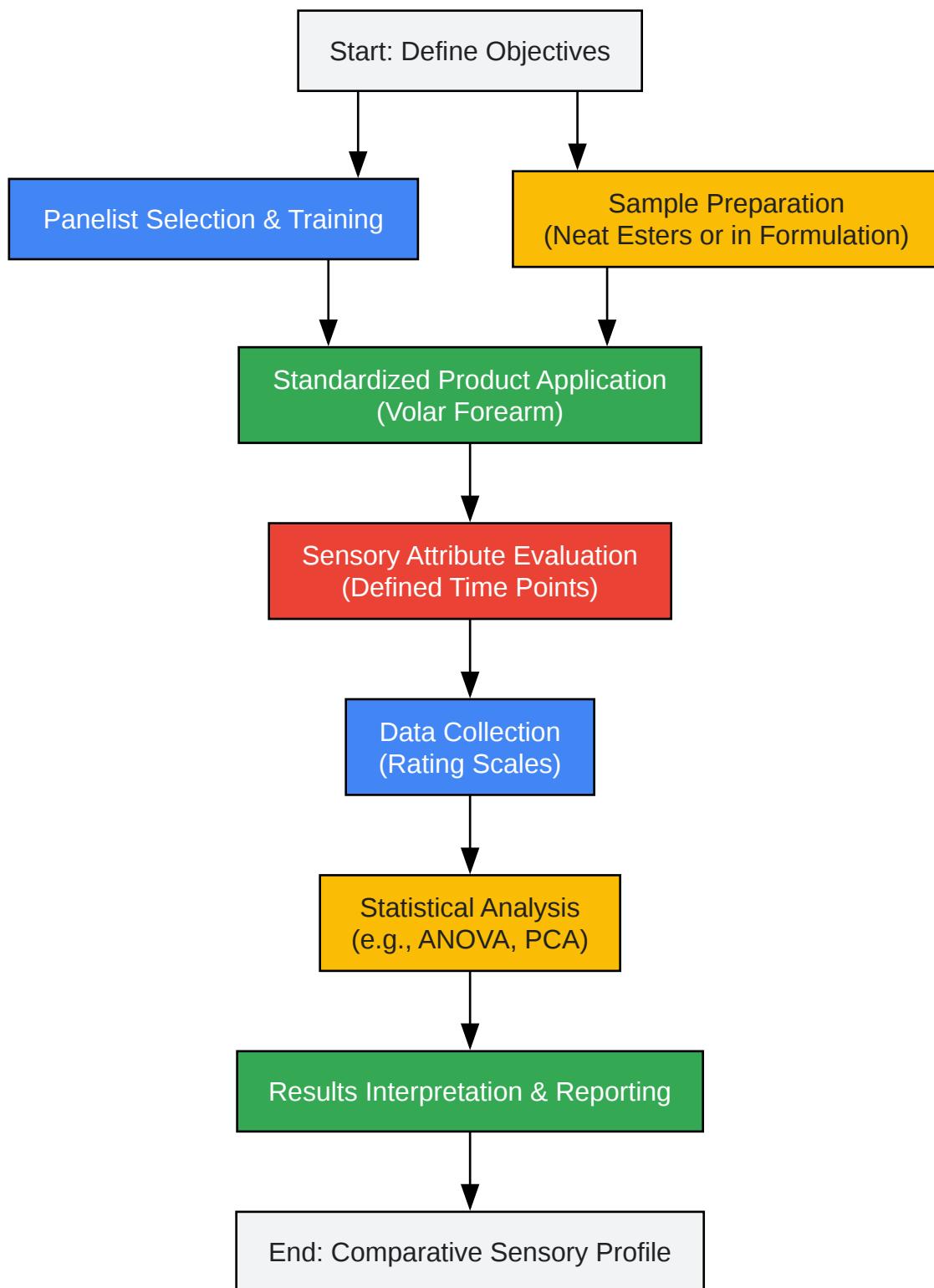
conducted at specific time points, such as immediately after application and after a set period (e.g., 5 or 15 minutes), to assess both the initial feel and the after-feel.[\[3\]](#)

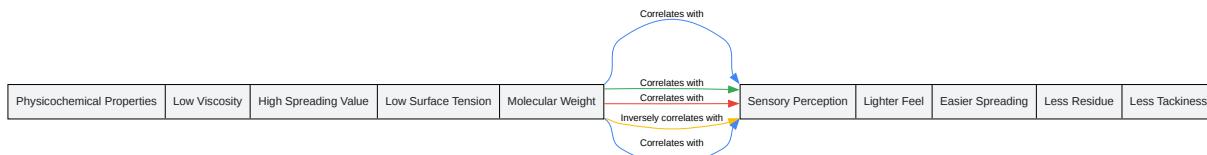
3. Sensory Attributes and Scaling: A variety of sensory attributes are evaluated to create a comprehensive profile of each emollient ester. These attributes are typically rated on a numerical scale (e.g., 1 to 10 or 1 to 100). Key sensory descriptors include:

- Spreadability: The ease with which the product glides over the skin.
- Absorbency/Dry Time: The rate at which the product is absorbed into the skin.
- Skin Feel: The tactile sensation on the skin after application, which can be described as light, heavy, greasy, or dry.[\[2\]](#)
- Tackiness/Stickiness: The degree of stickiness or tack left on the skin after application.[\[2\]](#)
- Residue: The amount of product perceived to be remaining on the skin surface after application.[\[2\]](#)
- Shine/Gloss: The degree of gloss or sheen imparted to the skin.[\[2\]](#)
- Softness/Velvetiness: The perceived smoothness and softness of the skin after application.
- Oiliness/Greasiness: The perception of oiliness on the skin.[\[4\]](#)

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for a comparative sensory panel test of emollient esters.





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